

# Essential Safety and Logistical Information for Handling Artemisinin-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Artemisinin-d4

Cat. No.: B15145534

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Artemisinin-d4**, a deuterated analog of the antimalarial drug Artemisinin.

## Physicochemical Data

A summary of the key physical and chemical properties of Artemisinin is provided below. These properties are expected to be very similar for **Artemisinin-d4**.

Property	Value
Physical State	White to off-white crystalline solid[1]
Melting Point	156-157 °C[2]
Boiling Point	96°C at 30mmHg[1]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>5</sub>
Molecular Weight	282.33 g/mol
Solubility	Soluble in chloroform, ethyl acetate, acetone, and ether. Sparingly soluble in methanol and ethanol.

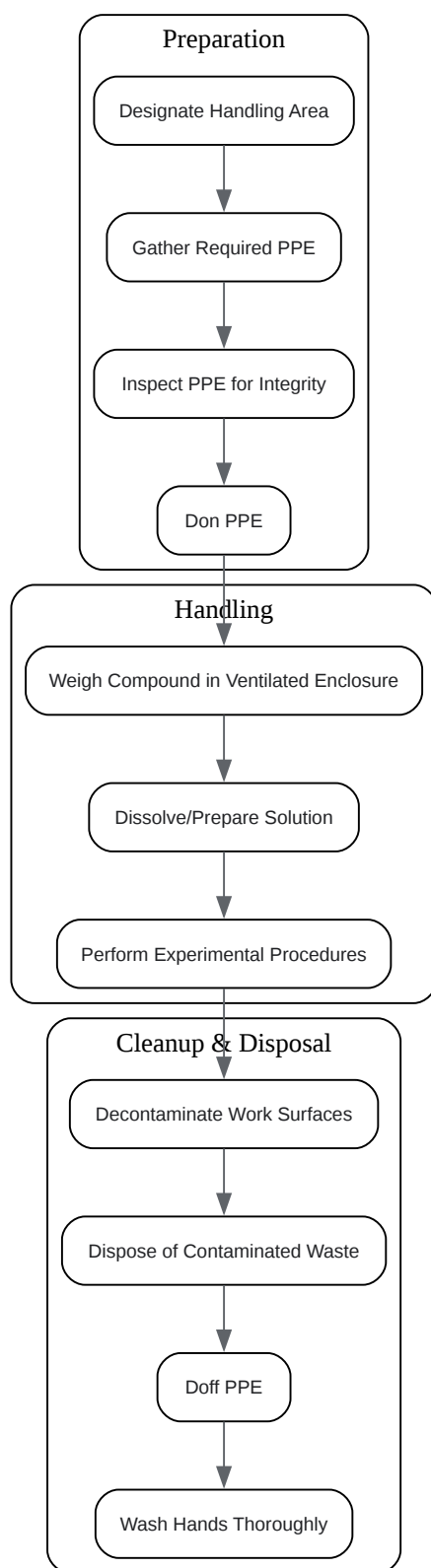
## Personal Protective Equipment (PPE)

When handling **Artemisinin-d4**, a comprehensive approach to personal protection is crucial to minimize exposure risk. The following PPE is required:

- **Eye and Face Protection:** Tightly fitting safety goggles or a face shield should be worn to protect against splashes and airborne particles.<sup>[1][3]</sup> Standard safety glasses are insufficient as they do not provide a complete seal.<sup>[3]</sup>
- **Skin Protection:**
  - **Gloves:** Chemical-resistant gloves that have been inspected for integrity before use are mandatory.<sup>[1]</sup>
  - **Lab Coat/Gown:** A lab coat or a chemical-resistant gown should be worn to protect the skin and clothing.<sup>[4]</sup> For tasks with a higher risk of spillage, a poly-coated gown can offer additional protection.<sup>[4]</sup>
  - **Coveralls:** In situations with a high risk of dust or aerosol generation, "bunny suit" coveralls can provide head-to-toe protection.<sup>[5]</sup>
- **Respiratory Protection:** If working with the compound in a way that may generate dust or aerosols, a NIOSH-approved respirator is necessary.<sup>[1][6]</sup> A surgical mask is not a substitute for a respirator in these situations.<sup>[4][5]</sup>

## Operational Plan for Handling Artemisinin-d4

A systematic workflow is essential for the safe handling of **Artemisinin-d4** in a laboratory setting.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. safety.rochester.edu [safety.rochester.edu]
- 4. gerpac.eu [gerpac.eu]
- 5. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 6. PPE for Hazardous Chemicals [canadasafetytraining.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Artemisinin-d4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15145534#personal-protective-equipment-for-handling-artemisinin-d4\]](https://www.benchchem.com/product/b15145534#personal-protective-equipment-for-handling-artemisinin-d4)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)